

2-Bromo-1,3-butadiene molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-1,3-butadiene

Cat. No.: B159164

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2-Bromo-1,3-butadiene: A Core Technical Overview

This guide provides essential chemical data for **2-Bromo-1,3-butadiene**, a compound relevant to researchers and professionals in drug development and chemical synthesis. The information is presented to facilitate quick reference and integration into research workflows.

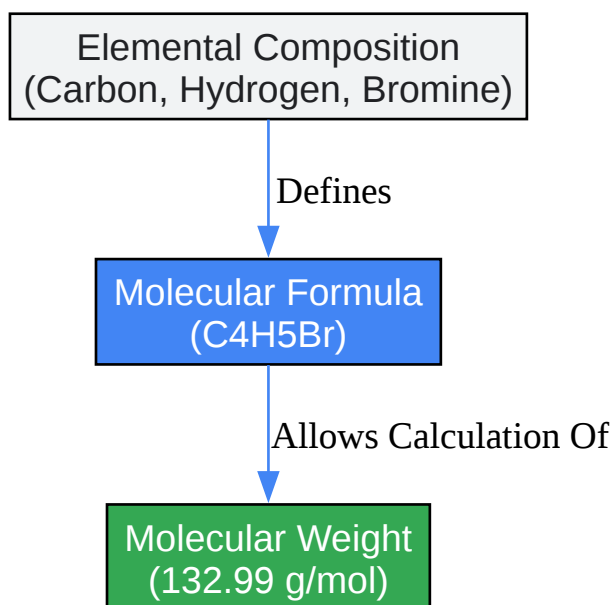
Chemical Identity and Properties

2-Bromo-1,3-butadiene is a halogenated diene with key properties summarized below. This data is crucial for reaction stoichiometry, analytical characterization, and safety assessments.

Identifier	Value	Source
Molecular Formula	C4H5Br	[1] [2] [3] [4]
Molecular Weight	132.99 g/mol	[1] [2] [4]
Exact Mass	131.95746 Da	[1] [2] [3]
CAS Number	1822-86-2	[1] [2] [3] [4]

Logical Relationship of Chemical Data

The fundamental properties of a chemical compound, such as its formula and weight, are intrinsically linked. The molecular formula dictates the elemental composition, which in turn is used to calculate the molecular weight. This relationship is foundational in chemistry.



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Caption: Relationship between elemental composition, molecular formula, and molecular weight.

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References

- 1. 2-Bromo-1,3-butadiene | C4H5Br | CID 12302090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. lookchem.com [lookchem.com]
- 4. lookchem.com [lookchem.com]

- To cite this document: BenchChem. [2-Bromo-1,3-butadiene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159164#2-bromo-1-3-butadiene-molecular-weight-and-formula]

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